

Application Note: Preparation of Acid Green 12 Stock Solutions

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Compound of Interest

Compound Name: Acid Green 12

Cat. No.: B1593922

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Audience: Researchers, scientists, and drug development professionals.

This document provides detailed protocols for the preparation of standard stock solutions of **Acid Green 12** (C.I. 13425), a versatile dye used in various research and industrial applications. Adherence to these protocols will ensure the accuracy, reproducibility, and safety of your experimental procedures.

Introduction to Acid Green 12

Acid Green 12 is a synthetic organic dye belonging to the acid dye category.^[1] It appears as a dark green powder and is soluble in water and ethanol, producing a green-colored solution.^[2] ^[3]^[4] The dye is primarily utilized for dyeing protein-based fibers such as wool and silk, as well as polyamides, leather, and paper.^[2] In a research context, its distinct spectral properties make it a useful tool in biological experiments for staining and visualizing specific cellular components or tracking biomolecules. The mechanism of action in dyeing involves electrostatic interactions between the sulfonic acid groups of the dye and protonated amino groups on a substrate.

Quantitative Data and Physical Properties

The following table summarizes the key physical and chemical properties of **Acid Green 12**. It is important to note that different sources may report varying molecular formulas and weights; the most frequently cited values are presented here.

Property	Value	References
C.I. Name	Acid Green 12	
CAS Number	10241-21-1	
Colour Index Number	13425	
Synonyms	Acid Complex Green B, Acid Green BLN	
Molecular Formula	<chem>C16H11N4NaO6S</chem>	
Molecular Weight	410.34 g/mol	
Physical Appearance	Dark green powder	
Solubility	Soluble in water and ethanol	

Experimental Protocols

3.1. Materials and Equipment

- **Acid Green 12** powder (CAS: 10241-21-1)
- Distilled or deionized water
- Analytical balance (readable to 0.001 g)
- Glass beakers or flasks
- Graduated cylinders
- Magnetic stirrer and stir bars
- Spatula and weighing paper/boats
- Volumetric flasks (for molar solutions)
- Watertight storage bottles (amber glass or opaque polypropylene recommended)

- Personal Protective Equipment (PPE):
 - Safety goggles
 - Lab coat
 - Nitrile gloves
 - Dust mask or respirator (mandatory when handling dye powder)

3.2. Safety Precautions

- Handling Powder: Always handle **Acid Green 12** powder in a well-ventilated area or a chemical fume hood to minimize inhalation of airborne particles. Wear a dust mask or an approved respirator.
- Contact: The dye may cause skin and eye irritation. Avoid all personal contact by wearing appropriate PPE.
- Spills: In case of a spill, sweep up the solid material carefully to avoid generating dust and place it into a suitable container for disposal.
- Storage: Store the dye powder in a cool, dry place in a tightly sealed container, away from incompatible materials such as strong oxidizing agents.

3.3. Protocol 1: Preparation of a 1% (w/v) Stock Solution

This protocol is common for dyeing applications where precise molarity is not critical. A 1% stock solution contains 1 gram of dye per 100 mL of solvent.

- Weigh Dye: Using an analytical balance, accurately weigh 1.0 g of **Acid Green 12** powder and place it into a clean glass beaker.
- Form a Paste: Add a small amount (~5-10 mL) of distilled water to the powder. Mix thoroughly with a spatula or glass rod to form a smooth, homogenous paste. This "pasting up" step is crucial to prevent clumping and ensure the dye dissolves completely.

- Dissolve Dye: Gradually add hot distilled water in increments while stirring continuously, for instance, with a magnetic stirrer. Hot water aids in the dissolution of the dye powder.
- Adjust Final Volume: Continue adding distilled water until the total volume of the solution reaches 100 mL.
- Store Solution: Transfer the solution to a clearly labeled, watertight storage bottle. Stock solutions can typically be stored for several weeks, though it is best practice to prepare them fresh. If the solution appears cloudy or forms a gel upon cooling, gently warm it before use.

3.4. Protocol 2: Preparation of a 1 mM Molar Stock Solution

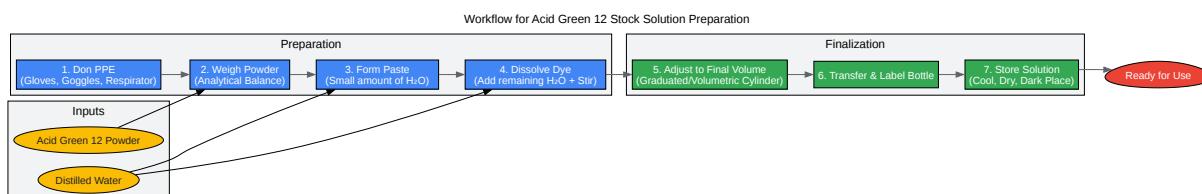
This protocol is intended for biological or chemical applications where a precise molar concentration is required.

- Calculate Mass: Determine the mass of **Acid Green 12** needed. To prepare 100 mL of a 1 mM solution, use the following calculation:
 - Mass (g) = Concentration (mol/L) × Volume (L) × Molecular Weight (g/mol)
 - Mass (g) = $0.001 \text{ mol/L} \times 0.1 \text{ L} \times 410.34 \text{ g/mol} = 0.041 \text{ g (or 41 mg)}$
- Weigh Dye: Accurately weigh 41 mg of **Acid Green 12** powder and transfer it to a 100 mL beaker.
- Form a Paste: Add a small volume (~5 mL) of distilled water and mix to create a uniform paste.
- Dissolve and Transfer: Add approximately 70-80 mL of distilled water to the beaker and stir until the dye is fully dissolved. Quantitatively transfer the solution to a 100 mL volumetric flask.
- Adjust to Final Volume: Rinse the beaker with small amounts of distilled water and add the rinsate to the volumetric flask to ensure all dye is transferred. Carefully add distilled water to the flask until the bottom of the meniscus reaches the calibration mark.

- Homogenize and Store: Cap the volumetric flask and invert it several times to ensure the solution is homogenous. Transfer to a labeled storage bottle and store in a cool, dark place.

Workflow Visualization

The following diagram illustrates the generalized workflow for preparing an **Acid Green 12** stock solution.



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Caption: A flowchart of the key steps for preparing **Acid Green 12** stock solutions.

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- To cite this document: BenchChem. [Application Note: Preparation of Acid Green 12 Stock Solutions]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1593922#method-for-preparing-acid-green-12-stock-solutions\]](https://www.benchchem.com/product/b1593922#method-for-preparing-acid-green-12-stock-solutions)

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